

In-Depth Technical Guide: 4-(Trifluoromethyl)phenyl Isocyanate

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenyl isocyanate

Cat. No.: B075787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)phenyl isocyanate**, a key reagent in synthetic chemistry, particularly in the development of pharmaceuticals and chemosensors. This document outlines its chemical and physical properties, experimental protocols for its use, and its role in synthetic pathways.

Core Properties and Data

4-(Trifluoromethyl)phenyl isocyanate is an aromatic organic compound featuring a trifluoromethyl group and a highly reactive isocyanate functional group. These features make it a valuable building block in organic synthesis.

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-(Trifluoromethyl)phenyl isocyanate**.

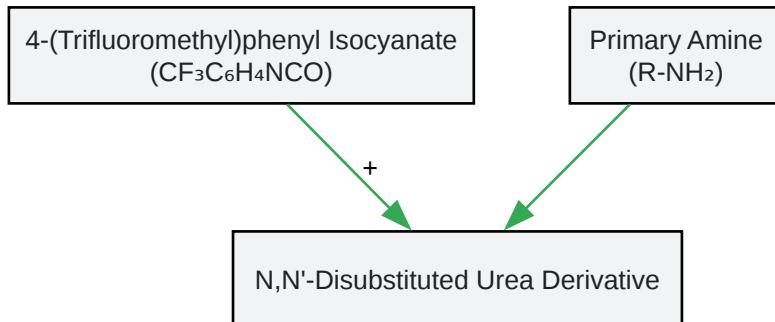
| Property | Value | Reference |
|---------------------|---|-----------|
| Molecular Weight | 187.12 g/mol | |
| Molecular Formula | C ₈ H ₄ F ₃ NO | |
| CAS Number | 1548-13-6 | |
| Appearance | Liquid | |
| Density | 1.31 g/mL at 25 °C | |
| Boiling Point | 58-59 °C at 10 mmHg | |
| Refractive Index | n _{20/D} 1.474 | |
| Flash Point | 69 °C (156.2 °F) - closed cup | |
| Storage Temperature | 2-8°C | |

Synthetic Applications

4-(Trifluoromethyl)phenyl isocyanate is a versatile reagent employed in the synthesis of a variety of compounds. Its isocyanate group readily reacts with nucleophiles such as amines, alcohols, and water. This reactivity is harnessed in the production of ureas, carbamates, and other derivatives, which are often investigated for their biological activity. Notably, it has been utilized in the synthesis of fluorescent photoinduced electron transfer (PET) chemosensors and other anion sensors.[\[1\]](#)[\[2\]](#)

A critical application of related isocyanates, such as 4-chloro-3-(trifluoromethyl)phenyl isocyanate, is as an intermediate in the synthesis of the anticancer drug sorafenib.[\[3\]](#)[\[4\]](#) This highlights the importance of this class of compounds in medicinal chemistry.

General Reaction of 4-(Trifluoromethyl)phenyl Isocyanate



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Figure 1: Reaction of **4-(Trifluoromethyl)phenyl isocyanate** with a primary amine.

Experimental Protocols

Due to its reactivity and hazardous nature, handling **4-(Trifluoromethyl)phenyl isocyanate** requires strict adherence to safety protocols.

Safety and Handling

Hazard Identification: This compound is harmful if swallowed, inhaled, or in contact with skin. It can cause skin and eye irritation, and may lead to respiratory sensitization.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear tightly fitting safety goggles.
- **Skin Protection:** Use impervious gloves and protective clothing.
- **Respiratory Protection:** A full-face respirator is recommended if exposure limits are exceeded.

Handling Procedures:

- Work in a well-ventilated area, preferably a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from sources of ignition.
- Moisture sensitive; handle under an inert atmosphere if necessary.

General Synthetic Protocol for Amine Reaction

The following is a general procedure for the reaction of **4-(Trifluoromethyl)phenyl isocyanate** with a primary amine to form a urea derivative. This protocol is based on common reactions of isocyanates.

Materials:

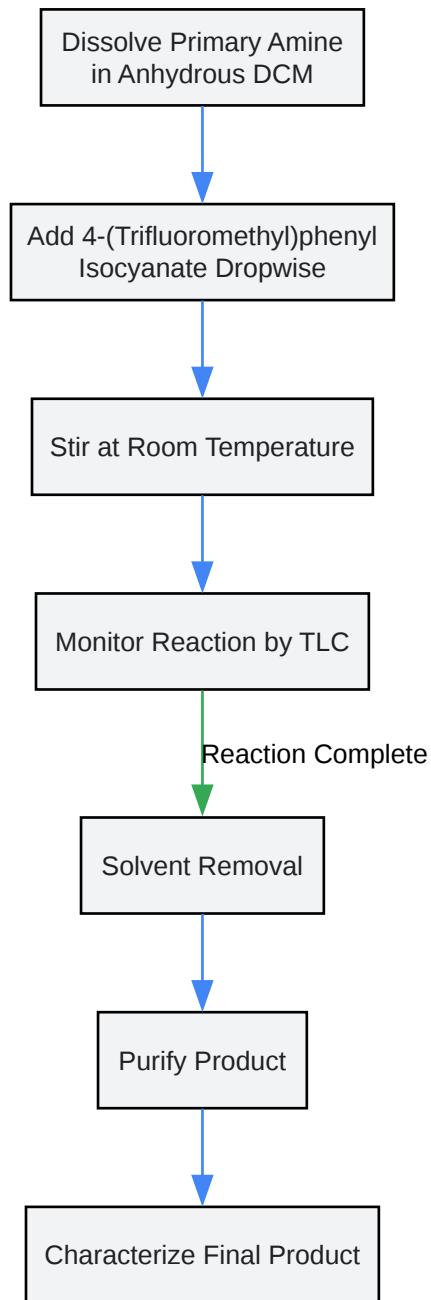
- **4-(Trifluoromethyl)phenyl isocyanate**
- Primary amine (e.g., aniline or a derivative)
- Anhydrous dichloromethane (DCM) as solvent
- Triethylamine (optional, as a base)
- Standard laboratory glassware
- Magnetic stirrer

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary amine in anhydrous DCM.
- To this solution, add **4-(Trifluoromethyl)phenyl isocyanate** dropwise at room temperature with continuous stirring. An exothermic reaction may be observed.
- If the amine salt is used or if scavenging of acidic byproducts is necessary, triethylamine can be added to the reaction mixture.

- Allow the reaction to stir at room temperature for several hours until completion. Reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the solvent can be removed under reduced pressure.
- The resulting crude product can be purified by recrystallization or column chromatography.

Workflow for Amine-Isocyanate Reaction

[Click to download full resolution via product page](#)**Figure 2:** A typical experimental workflow for the synthesis of urea derivatives.

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